

Application Notes: TAT (48-57) Mediated Drug Delivery

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Compound of Interest

Compound Name: TAT (48-57)

Cat. No.: B15564897

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Introduction

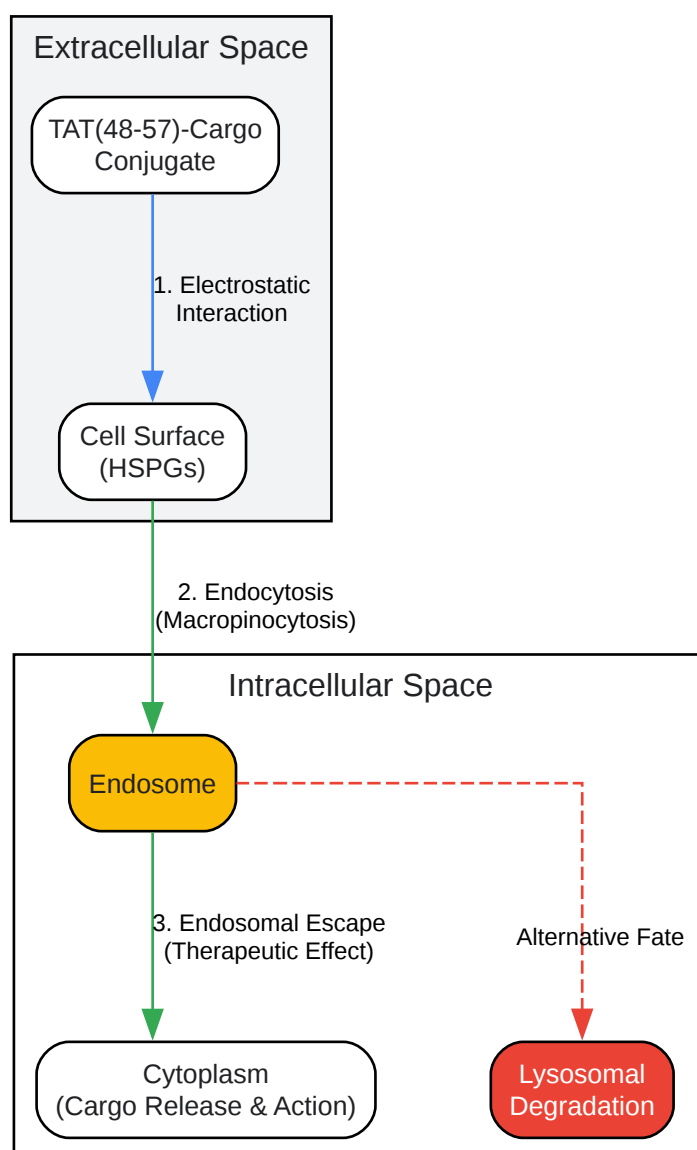
The trans-activator of transcription (TAT) protein from Human Immunodeficiency Virus 1 (HIV-1) possesses a remarkable ability to enter living cells. This property is conferred by a short, basic amino acid sequence known as the Protein Transduction Domain (PTD). The **TAT (48-57)** peptide, with the sequence GRKKRRQRRR, represents a core functional unit of this domain.[1][2] As a potent cell-penetrating peptide (CPP), **TAT (48-57)** has been extensively developed as a molecular vehicle to transport a wide array of cargo molecules across the cell membrane, a significant barrier for many potential therapeutics.[3][4][5] This delivery system holds immense promise for enhancing the therapeutic efficacy of drugs, proteins, nucleic acids, and nanoparticles by facilitating their entry into cells.[3][6][7]

Mechanism of Cellular Uptake

The cellular entry of **TAT (48-57)** is a multi-step process initiated by the electrostatic interaction between the positively charged arginine and lysine residues of the peptide and the negatively charged heparan sulfate proteoglycans (HSPGs) on the cell surface.[8][9] Following this initial binding, the TAT-cargo conjugate is internalized primarily through energy-dependent endocytic pathways, such as macropinocytosis and caveolae-mediated endocytosis.[1][9][10] While the

precise mechanism can vary depending on the conjugated cargo and cell type, the process generally involves engulfment into intracellular vesicles.[1][11] For the cargo to exert its biological effect, it must then escape from these endosomes into the cytoplasm.

Mechanism of TAT (48-57) Mediated Cellular Uptake



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Mechanism of **TAT (48-57)** mediated cellular uptake.

Applications

The versatility of the **TAT (48-57)** peptide allows for the delivery of a diverse range of therapeutic and diagnostic agents:

- **Small Molecule Drugs:** Enhancing the intracellular concentration of chemotherapeutic agents to overcome drug resistance.[12][13]
- **Proteins and Enzymes:** Enabling enzyme replacement therapies for metabolic disorders by delivering functional enzymes directly into cells.[7][14]
- **Nucleic Acids:** Facilitating the delivery of siRNA, plasmids, and oligonucleotides for gene therapy applications.[6]
- **Nanoparticles and Liposomes:** Improving the cellular uptake and targeting of drug-encapsulated nanocarriers for cancer therapy and bio-imaging.[3][6][15]

Quantitative Data Summary

The following tables summarize key quantitative data from studies evaluating **TAT (48-57)** mediated delivery systems.

Table 1: In Vitro Cytotoxicity of TAT-Conjugates

Cell Line	TAT-Conjugate	Concentration	Incubation Time (h)	Cell Viability (%)	Reference
HeLa	TAT-S3 Probe	500 nM	24	~100%	[16]
HeLa	TAT-S3 Probe	5000 nM	24	~90%	[16]
KB-3-1 (Drug-sensitive)	C ₈ -Tat	15 μM	48 (2h treatment)	~100%	[12][13]
KB-V1 (Drug-resistant)	C ₈ -Tat	15 μM	48 (2h treatment)	~100%	[12][13]
HeLa	[Ru(TAP) ₂ (phen-TAT)]	Not specified	24 (2h treatment)	100%	[17]

| hCMEC/D3 | TAT-Curc-NL | 100 μ M | 48 | ~100% | |

Table 2: Cellular Uptake & Efficacy of TAT-Conjugates

Cell Line	TAT-Conjugate	Outcome Measured	Result	Reference
Drug-resistant (KB-V1)	C ₁₆ NTD (TAT-Doxorubicin)	Cell Viability	~40% viability at 15 μ M (vs. ~95% for free Dox)	[12][13]
Drug-sensitive (KB-3-1)	C ₁₆ NTD (TAT-Doxorubicin)	Cell Viability	~30% viability at 15 μ M (vs. ~35% for free Dox)	[12][13]
hCMEC/D3	TAT-Curc-NL	Permeability (BBB model)	~2.5-fold increase vs. non-TAT nanoliposomes	

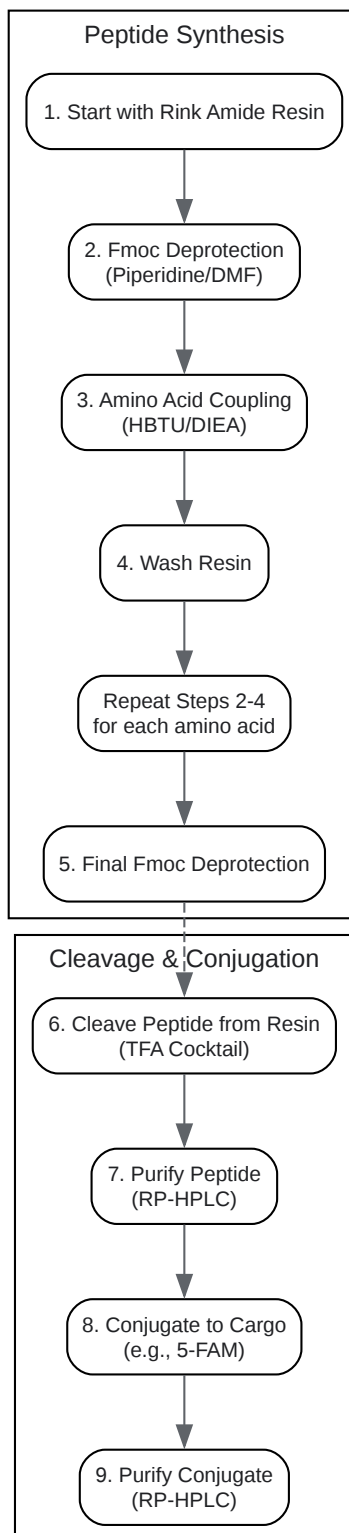
| B16-F10, EL4, HeLa | Rhodamine-labeled TAT-liposomes | Cellular Uptake | Significantly decreased after trypsin treatment [[18] |

Experimental Protocols

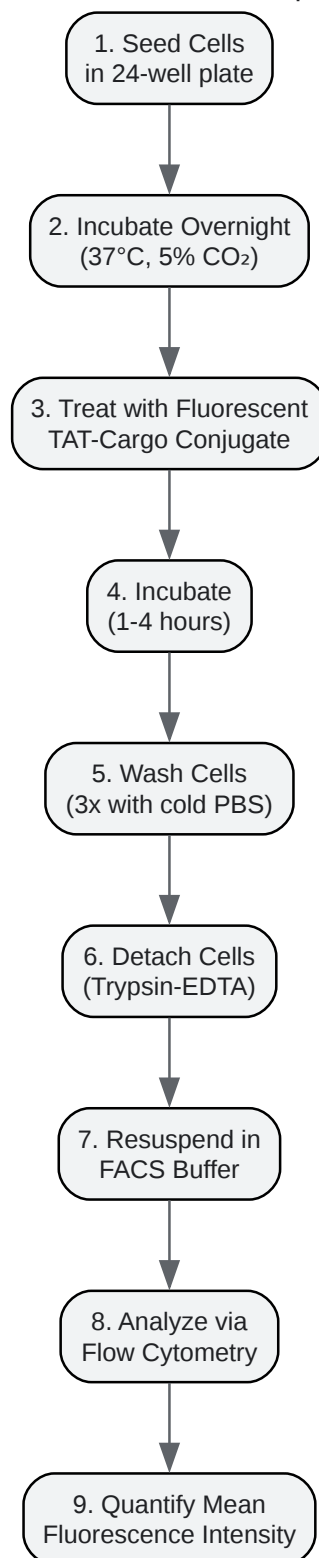
Protocol 1: Synthesis of TAT (48-57) Peptide and Conjugation to a Fluorescent Probe (e.g., 5-FAM)

This protocol outlines the synthesis of the **TAT (48-57)** peptide with a C-terminal cysteine for conjugation, followed by coupling to a fluorescent dye.

Workflow for TAT-Peptide Synthesis and Conjugation



Workflow for In Vitro Cellular Uptake Assay



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References

- [1. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
- [2. Protein transduction domain of translationally controlled tumor protein: characterization and application in drug delivery - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. Combination of Cell-Penetrating Peptides with Nanoparticles for Therapeutic Application: A Review](#) [[mdpi.com](https://www.mdpi.com)]
- [5. Tat peptide-mediated intracellular delivery of pharmaceutical nanocarriers - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. csmres.co.uk](https://www.csmres.co.uk) [[csmres.co.uk](https://www.csmres.co.uk)]
- [7. TAT for Enzyme/Protein Delivery to Restore or Destroy Cell Activity in Human Diseases - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [8. Analysis of Tat protein characteristics in human immunodeficiency virus type 1 sub-subtype A6 \(Retroviridae: Orthoretrovirinae: Lentivirus: Human immunodeficiency virus-1\) - Kuznetsova - Problems of Virology](#) [virusjour.crie.ru]
- [9. The Taming of the Cell Penetrating Domain of the HIV Tat: Myths and Realities - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [10. pnas.org](https://www.pnas.org) [[pnas.org](https://www.pnas.org)]
- [11. Tat is a multifunctional viral protein that modulates cellular gene expression and functions - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [12. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [13. Enhanced Cellular Entry and Efficacy of Tat Conjugates by Rational Design of the Auxiliary Segment - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [14. Tat-mediated delivery of heterologous proteins into cells - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [15. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- [16. researchgate.net \[researchgate.net\]](#)
- [17. orbi.uliege.be \[orbi.uliege.be\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
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